

# 5-Bromo-2-furoic acid literature review

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Bromo-2-furoic acid

Cat. No.: B040272

[Get Quote](#)

An In-depth Technical Guide to **5-Bromo-2-furoic acid**

## Introduction

**5-Bromo-2-furoic acid**, a halogenated derivative of 2-furoic acid, is a versatile heterocyclic organic compound. Its unique structure, featuring a furan ring functionalized with both a carboxylic acid and a bromine atom, makes it a valuable intermediate and building block in various fields of chemical synthesis.[1] This guide provides a comprehensive overview of its chemical and physical properties, synthesis protocols, and diverse applications in pharmaceuticals, agrochemicals, and materials science. The strategic placement of the bromine atom enhances its reactivity, making it an essential reagent for creating complex, biologically active molecules.[2]

## Chemical and Physical Properties

**5-Bromo-2-furoic acid** is typically a white to cream or pale brown crystalline powder.[3] Key physicochemical properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>3</sub> BrO <sub>3</sub>	[3][4][5][6]
Molecular Weight	190.98 g/mol	[3][4][5][6]
CAS Number	585-70-6	[3][4][5][6]
EC Number	209-559-7	[4]
Melting Point	188-190 °C	[7]
Appearance	White to cream flakes or crystalline powder	[3][4]
Solubility	Soluble in water	[3]
pKa	2.84 ± 0.10 (Predicted)	[7]
Boiling Point	281.6 ± 25.0 °C (Predicted)	[7]
Flash Point	124.1 °C	[7]

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **5-Bromo-2-furoic acid**.

Spectrum Type	Technique	Source of Sample
FTIR	KBr Wafer	Frinton Laboratories, Inc.
ATR-IR	Attenuated Total Reflectance	Aldrich
Vapor Phase IR	Vapor Phase	DIGILAB FTS-14

Note: Detailed spectra can be found in various online databases such as the NIST WebBook and SpectraBase.[5][8]

## Synthesis and Reactions

**5-Bromo-2-furoic acid** is a key starting material for the synthesis of various derivatives. A common reaction is the esterification to produce compounds like methyl 5-bromo-2-furoate.

## Experimental Protocol: Synthesis of Methyl 5-bromo-2-furoate

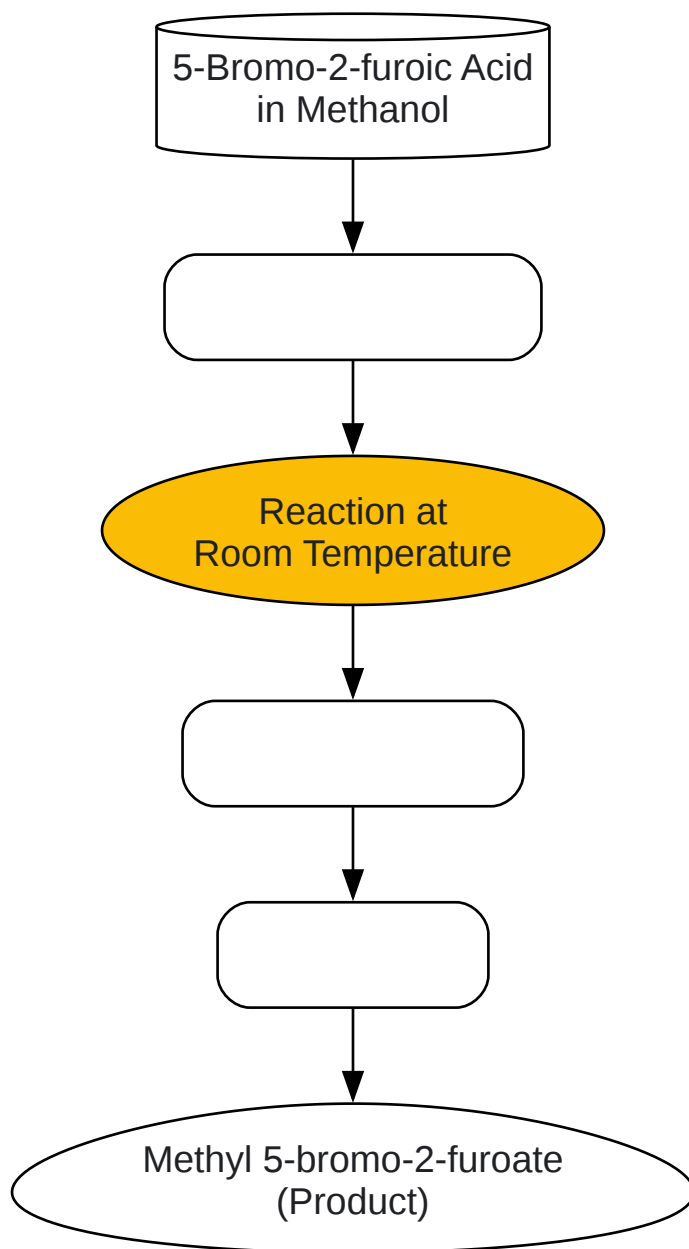
This protocol details the synthesis of methyl 5-bromo-2-furoate from **5-bromo-2-furoic acid**.<sup>[9]</sup>

Materials:

- **5-bromo-2-furoic acid** (950 mg, 5.00 mmol)
- Methanol (10 mL)
- Thionyl chloride (SOCl<sub>2</sub>) (2 mL)
- Toluene

Procedure:

- Accurately weigh 950 mg of **5-bromo-2-furoic acid** and dissolve it in 10 mL of methanol.
- Slowly add 2 mL of thionyl chloride dropwise to the solution.
- Allow the reaction to proceed to completion.
- Cool the reaction mixture to room temperature.
- Remove the solvent by evaporation under reduced pressure.
- Dissolve the residue in an appropriate amount of toluene and evaporate the solvent. Repeat this dissolution and evaporation process three times.
- The resulting product is methyl 5-bromo-2-furoate, obtained in a quantitative yield (100%).<sup>[9]</sup>



[Click to download full resolution via product page](#)

Synthesis workflow for Methyl 5-bromo-2-furoate.

## Applications

**5-Bromo-2-furoic acid** serves as a crucial building block in several industries due to its versatile reactivity.<sup>[2]</sup>

## Pharmaceutical Synthesis

It is a key intermediate in the production of various active pharmaceutical ingredients (APIs).[1]  
[2] Its derivatives have been investigated for their potential as:

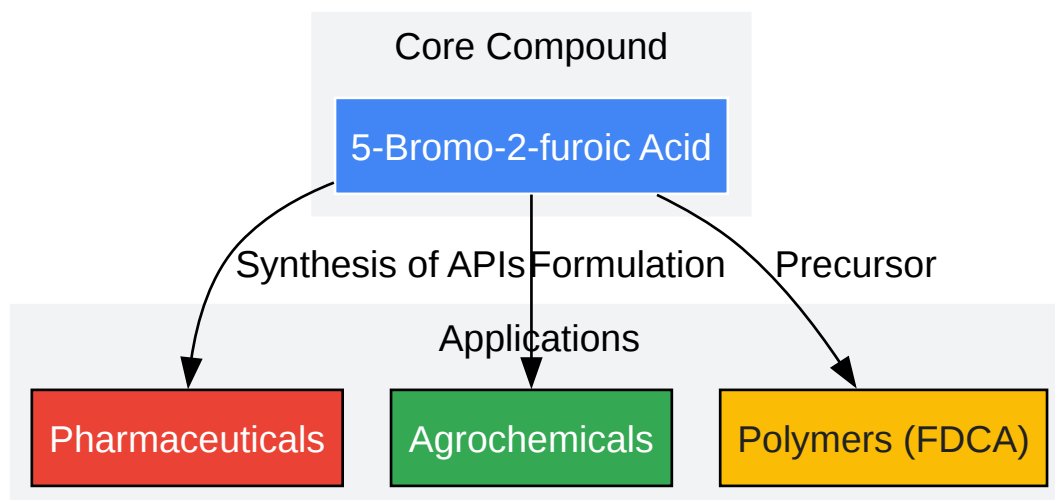
- Antimicrobial Agents: Novel derivatives have been synthesized and screened for antibacterial and antifungal activities.[10]
- Anti-inflammatory Agents: A derivative, 5-[(2E)-3-Bromo-3-carboxyprop-2-enoyl]amino}-2-hydroxybenzoic acid, has shown potent anti-inflammatory activity.[11]

## Agrochemical Development

The compound is utilized in the formulation of agrochemicals, including herbicides and pesticides, to enhance their efficacy and contribute to improved crop yields.[2]

## Materials Science

**5-Bromo-2-furoic acid** is explored in the development of new materials, particularly in the creation of polymers with enhanced properties.[2] A significant application is its use as a precursor to 2,5-Furandicarboxylic acid (FDCA), a bio-based alternative to terephthalic acid for producing polymers like polyethylene furanoate (PEF).[12][13]



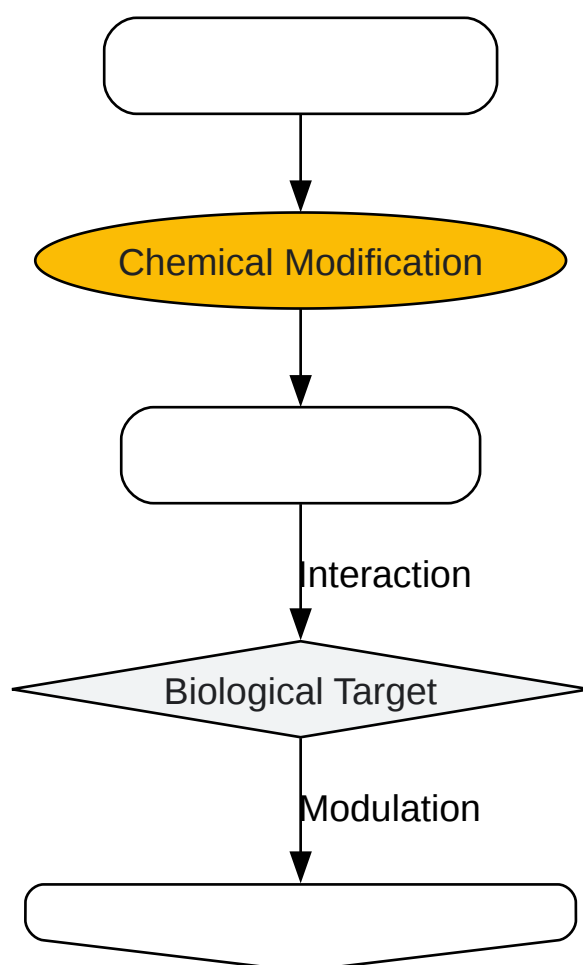
[Click to download full resolution via product page](#)

Applications of **5-Bromo-2-furoic acid**.

## Biological Activity

The furan nucleus is present in many biologically active compounds.[14][15] Derivatives of **5-Bromo-2-furoic acid** have been shown to exhibit a range of biological effects, which are areas of active research.

- **Antimicrobial Activity:** A study on novel heterocyclic analogs of 5-(4-Methylcarboxamido-phenyl)-2-furoic acid demonstrated potent antimicrobial activity against Gram-positive and Gram-negative bacteria, as well as pathogenic fungi.[10]
- **Anti-inflammatory Effects:** Furan derivatives, in general, have been shown to possess anti-inflammatory properties through various mechanisms, including the suppression of inflammatory mediators.[16] A specific derivative of 5-aminosalicylic acid incorporating a bromo-furoic acid moiety has shown promise as an anti-inflammatory agent.[11]



[Click to download full resolution via product page](#)

Pathway from core compound to biological effect.

## Safety Information

**5-Bromo-2-furoic acid** is associated with certain hazards and requires careful handling.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Eye Irritant	GHS07	Warning	H319: Causes serious eye irritation.[3][4]
Skin Irritant	GHS07	Warning	H315: Causes skin irritation.[3][4]
Respiratory Irritant	GHS07	Warning	H335: May cause respiratory irritation.[3][4]

Precautionary Statements: P261, P264, P280, P302+P352, P304+P340, P305+P351+P338.[4]

## Conclusion

**5-Bromo-2-furoic acid** is a compound of significant interest in organic synthesis and medicinal chemistry. Its versatile reactivity, stemming from the presence of both a carboxylic acid and a bromine substituent on the furan ring, allows for its use as a foundational element in the creation of a wide range of valuable molecules. From advanced polymers to potentially life-saving pharmaceuticals, the applications of **5-bromo-2-furoic acid** continue to expand, underscoring its importance for researchers and professionals in drug development and materials science.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. nbinno.com [nbinno.com]

- 2. chemimpex.com [chemimpex.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. 5-Bromo-2-furanecarboxylic acid | C<sub>5</sub>H<sub>3</sub>BrO<sub>3</sub> | CID 68511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 5-Bromofuroic acid [webbook.nist.gov]
- 6. 5-Bromo-2-Furoic Acid Manufacturer in India - Swadev Chemicals Pvt Ltd [swadevchemicals.com]
- 7. chembk.com [chembk.com]
- 8. spectrabase.com [spectrabase.com]
- 9. METHYL 5-BROMO-2-FUROATE synthesis - chemicalbook [chemicalbook.com]
- 10. researchgate.net [researchgate.net]
- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
- 13. pubs.acs.org [pubs.acs.org]
- 14. Furan: A Promising Scaffold for Biological Activity [ijabbr.com]
- 15. ijabbr.com [ijabbr.com]
- 16. Recent Updates on Anti-Inflammatory and Antimicrobial Effects of Furan Natural Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [5-Bromo-2-furoic acid literature review]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b040272#5-bromo-2-furoic-acid-literature-review]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]



**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)